

# A Comprehensive Technical Guide to the Physical Properties of (+)-tert-Butyl D-lactate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-tert-Butyl D-lactate

Cat. No.: B1278469

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(+)-tert-Butyl D-lactate**, also known as tert-Butyl (R)-(+)-lactate, is a chiral ester of D-lactic acid.<sup>[1]</sup> Its unique stereochemistry and the presence of a bulky tert-butyl group make it a valuable chiral building block in asymmetric synthesis, particularly in the pharmaceutical and fine chemical industries.<sup>[1]</sup> This document provides an in-depth overview of the key physical properties of **(+)-tert-Butyl D-lactate**, along with generalized experimental protocols for their determination.

## Core Physical Properties

The physical characteristics of **(+)-tert-Butyl D-lactate** are crucial for its handling, storage, and application in various chemical processes. A summary of these properties is presented below.

Property	Value	Units	Notes
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	-	[1][2][3][4]
Molecular Weight	146.18	g/mol	[1][2][3][4][5]
Appearance	Crystals	-	[5]
Melting Point	38 - 42	°C	[1][2][3][5]
Boiling Point	161.8 ± 8.0	°C	Predicted value[2][3]
Density	1.004 ± 0.06	g/cm <sup>3</sup>	Predicted value[2][3]
Optical Rotation [α] <sub>D</sub> <sup>20</sup>	+7.3 ± 0.5°	degrees	c = 1.7 in methylene chloride[1][5]
Flash Point	113	°C	Closed cup[2][3][5]
CAS Number	68166-83-6	-	[1][3][4][5]
Storage Temperature	2 - 8	°C	[1][5]

Note: The refractive index for **(+)-tert-Butyl D-lactate** is not readily available in the surveyed literature. Values for generic "butyl lactate" exist but may not be accurate for this specific stereoisomer.

## Experimental Protocols

The following sections outline generalized methodologies for determining the key physical properties of **(+)-tert-Butyl D-lactate**. These are standard laboratory procedures that can be adapted based on available equipment and specific experimental requirements.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid like **(+)-tert-Butyl D-lactate** can be determined using a capillary tube method with a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the crystalline **(+)-tert-Butyl D-lactate** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point of the substance.

## Boiling Point Determination (Micro Method)

For determining the boiling point of a liquid, a micro method using a Thiele tube or a similar apparatus is suitable, especially when working with small sample quantities.

Methodology:

- **Sample Preparation:** A small volume (a few milliliters) of the substance is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a heating bath (e.g., a Thiele tube filled with mineral oil).
- **Heating:** The heating bath is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled, forming a stream of bubbles.
- **Observation:** The heating is discontinued when a steady stream of bubbles emerges from the capillary tube. The liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.<sup>[6][7][8]</sup>

## Optical Rotation Determination (Polarimetry)

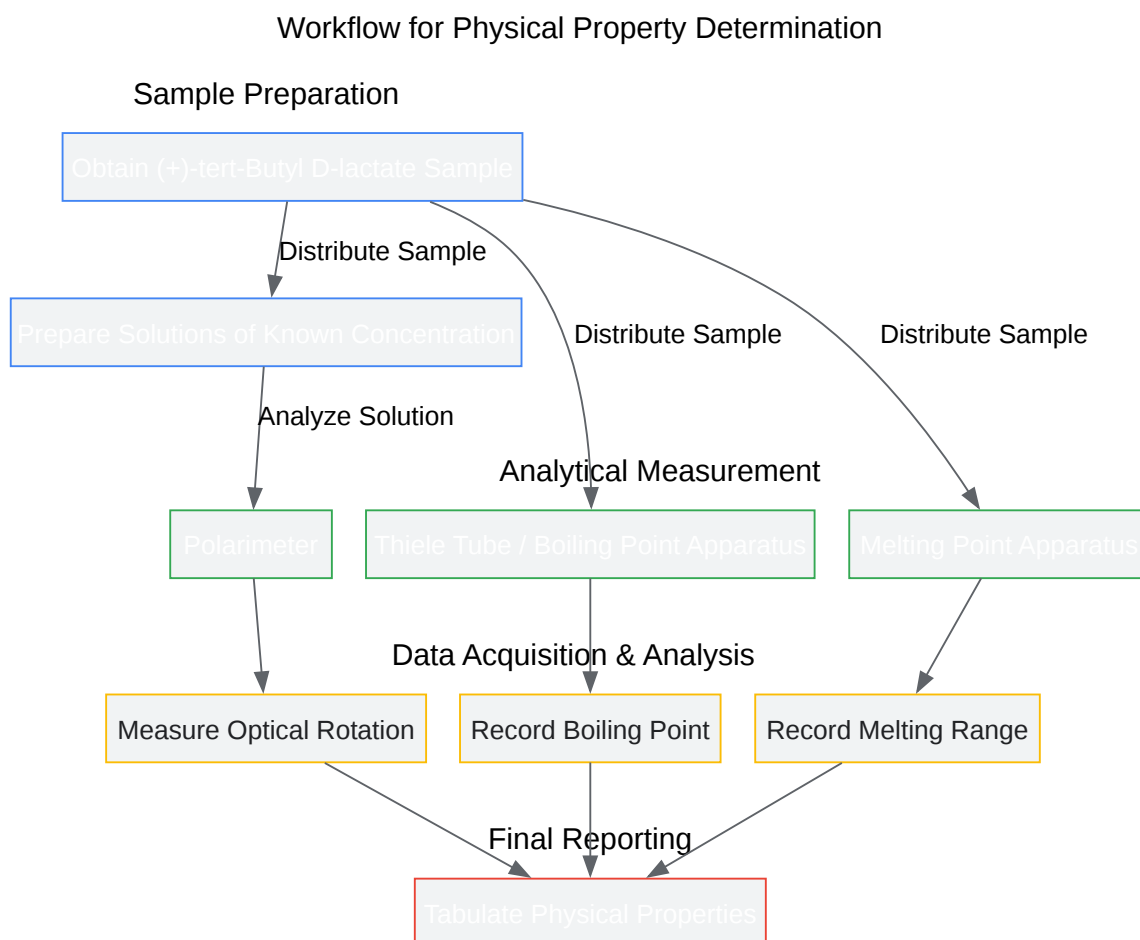
The optical rotation is a critical property for chiral molecules like **(+)-tert-Butyl D-lactate** and is measured using a polarimeter.

#### Methodology:

- **Solution Preparation:** A solution of known concentration of **(+)-tert-Butyl D-lactate** is prepared using a suitable solvent, such as methylene chloride.<sup>[1][5]</sup> The concentration is typically expressed in g/100 mL.
- **Polarimeter Calibration:** The polarimeter is calibrated using a blank (the pure solvent).
- **Measurement:** The prepared solution is placed in a polarimeter cell of a known path length (typically 1 decimeter). The angle of rotation of plane-polarized light (usually from a sodium D-line source) is measured at a specific temperature (e.g., 20°C).<sup>[9][10][11]</sup>
- **Calculation of Specific Rotation:** The specific rotation  $[\alpha]$  is calculated using the formula:  $[\alpha] = \alpha / (l \times c)$  where  $\alpha$  is the observed rotation,  $l$  is the path length in decimeters, and  $c$  is the concentration in g/mL.<sup>[10]</sup>

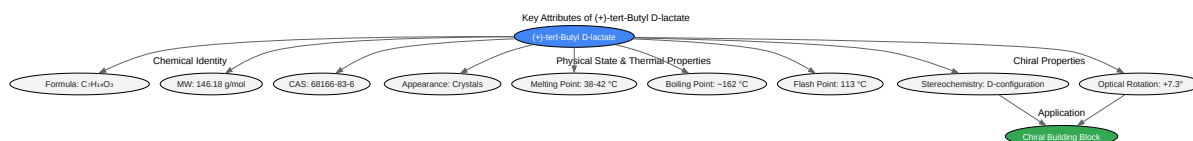
## Visualizations

The following diagrams illustrate the workflow for determining the physical properties of **(+)-tert-Butyl D-lactate** and the logical relationships of its key attributes.



[Click to download full resolution via product page](#)

Caption: Workflow for the determination of physical properties.



[Click to download full resolution via product page](#)

Caption: Logical relationships of key compound attributes.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. (+)-tert-Butyl D-lactate [chembk.com]
- 3. (R)-(+)-Lactic acid tert-butyl ester [chembk.com]
- 4. scbt.com [scbt.com]
- 5. D-(+)-Milchsäure-tert.-butylester ≥99.0% (sum of enantiomers, GC) | Sigma-Aldrich [sigmaaldrich.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Experiment No. 1: Melting Point and Boiling Points of Organic Compounds - 2174 Words | Bartleby [bartleby.com]

- 8. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 9. [jpdb.nihs.go.jp](https://www.jpdb.nihs.go.jp) [[jpdb.nihs.go.jp](https://www.jpdb.nihs.go.jp)]
- 10. [masterorganicchemistry.com](https://www.masterorganicchemistry.com) [[masterorganicchemistry.com](https://www.masterorganicchemistry.com)]
- 11. [digicollections.net](https://www.digicollections.net) [[digicollections.net](https://www.digicollections.net)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of (+)-tert-Butyl D-lactate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1278469#physical-properties-of-tert-butyl-d-lactate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)